

Commercial Availability & Technical Guide: 7-Oxo Cholesterol-d7 3-Acetate[1]

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Compound of Interest

Compound Name: 7-Oxo Cholesterol-d7 3-Acetate

Cat. No.: B1158480

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Executive Summary

7-Oxo Cholesterol-d7 3-Acetate (also known as 7-Ketocholesteryl-d7 Acetate) is a specialized stable isotope-labeled internal standard (ISTD) used in high-precision lipidomics.[1] While the free alcohol form (7-Oxo Cholesterol-d7) is the standard for correcting ionization suppression in Mass Spectrometry, the 3-acetate derivative serves a critical, distinct function: it validates the saponification efficiency during sample preparation.[1]

Because a significant fraction of oxysterols in biological matrices (plasma, tissue) exists as fatty acid esters, quantitative workflows require alkaline hydrolysis (saponification). Using the acetate-labeled standard allows researchers to monitor the completeness of this hydrolysis step—a quality control measure impossible with the free alcohol standard alone.[1]

Chemical Profile & Specifications

Property	Specification
Compound Name	7-Oxo Cholesterol-d7 3-Acetate
Synonyms	7-Ketocholesteryl-d7 Acetate; 3
	-Acetoxy-cholest-5-en-7-one-d7
CAS Number	809-51-8 (Unlabeled Parent); Label-specific CAS often not assigned
Molecular Formula	
Molecular Weight	~449.72 g/mol (varies slightly by isotopic enrichment)
Isotopic Purity	99% Deuterated forms ()
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol; Insoluble in Water
Stability	Sensitive to light and air (autoxidation); Store at -20°C under Argon

Commercial Availability Landscape

The market for the 3-acetate form is narrower than for the free alcohol.^[1] Below is the verified supply chain data.

Primary Source (Exact Match)

Supplier	Product Name	Catalog / SKU	Format	Notes
Santa Cruz Biotechnology (SCBT)	7-Oxo Cholesterol-d7 3- Acetate	sc-217462	Solid	Primary Supplier. Explicitly lists the acetate form. [1] [2]
Toronto Research Chemicals (TRC)	7-Keto Cholesterol-d7 Acetate	K188982	Solid	Available via custom synthesis or catalog depending on stock. [1]

Secondary Sources (Free Alcohol / Unlabeled Acetate)

Use these if the specific acetate-d7 form is unavailable or for method development comparisons.[\[1\]](#)

Supplier	Product Name	Relevance
Cayman Chemical	7-keto Cholesterol-d7	Free Alcohol form. Standard for post-hydrolysis spiking. [1]
Avanti Polar Lipids	7-ketocholesterol-d7	Free Alcohol form. High purity lipid standard. [1]
Biosynth	7-Oxo cholesterol 3-acetate	Unlabeled Acetate. Useful for establishing retention times. [1]

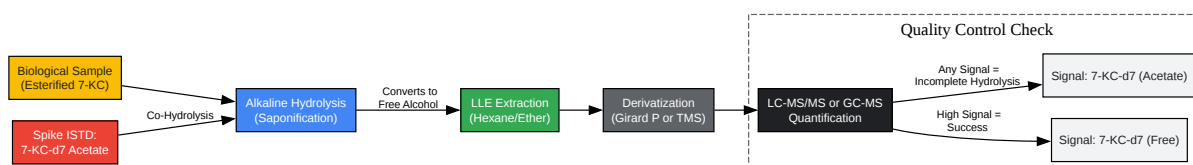
Technical Application: The "Hydrolysis-Tracking" Workflow

Why Use the Acetate Form?

In plasma, up to 80% of oxysterols are esterified. To measure total 7-ketocholesterol, samples must undergo saponification.[\[1\]](#)

- Standard Protocol (Free Alcohol ISTD): You add 7-KC-d7 after saponification or assume 100% hydrolysis.[\[1\]](#) This fails to detect incomplete hydrolysis.[\[1\]](#)
- Advanced Protocol (Acetate ISTD): You add 7-KC-d7-Acetate before saponification.[\[1\]](#)
 - If hydrolysis is successful, the MS detects 7-KC-d7 (Free).[\[1\]](#)
 - If hydrolysis is incomplete, the MS detects intact 7-KC-d7-Acetate.[\[1\]](#)
 - Result: This provides a self-validating metric for the extraction efficiency.

Mechanistic Pathway[\[1\]](#)[\[5\]](#)[\[6\]](#)



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Figure 1: The Hydrolysis-Tracking Workflow. The conversion of the Acetate ISTD to the Free Alcohol form serves as a proxy for the hydrolysis of endogenous cholesteryl esters.

Validated Experimental Protocol

Objective: Quantification of Total 7-Ketocholesterol in Plasma using **7-Oxo Cholesterol-d7 3-Acetate** as a Recovery Standard.

Reagents

- ISTD Stock: **7-Oxo Cholesterol-d7 3-Acetate** (100 µg/mL in Ethyl Acetate).[\[1\]](#)
- Hydrolysis Buffer: 1M KOH in 90% Ethanol (Freshly prepared).

- Antioxidant: BHT (Butylated hydroxytoluene) 50 µg/mL (Critical to prevent artificial oxidation).
[\[1\]](#)

Step-by-Step Methodology

- Sample Preparation & Spiking
 - Aliquot 100 µL of plasma into a screw-cap glass vial.
 - Add 10 µL of ISTD Stock (**7-Oxo Cholesterol-d7 3-Acetate**).[\[1\]](#)
 - Add 10 µL of BHT solution immediately to prevent autoxidation of endogenous cholesterol.
[\[1\]](#)
 - Vortex for 30 seconds to equilibrate.
- Saponification (The Critical Step)
 - Add 1 mL of Hydrolysis Buffer (1M KOH/EtOH).[\[1\]](#)
 - Purge headspace with Argon gas.[\[1\]](#)
 - Incubate at 37°C for 2 hours in the dark.
 - Note: Do not exceed 60°C; 7-ketocholesterol is thermally unstable in alkaline conditions and can degrade into artifacts.[\[1\]](#)
- Extraction
 - Add 1 mL of distilled water to quench the reaction.[\[1\]](#)
 - Add 2 mL of Hexane/Ethyl Acetate (9:1 v/v).
 - Vortex vigorously for 2 minutes; Centrifuge at 3000 x g for 5 minutes.
 - Collect the upper organic layer.[\[1\]](#) Repeat extraction once.
 - Evaporate combined organic layers to dryness under Nitrogen.[\[1\]](#)

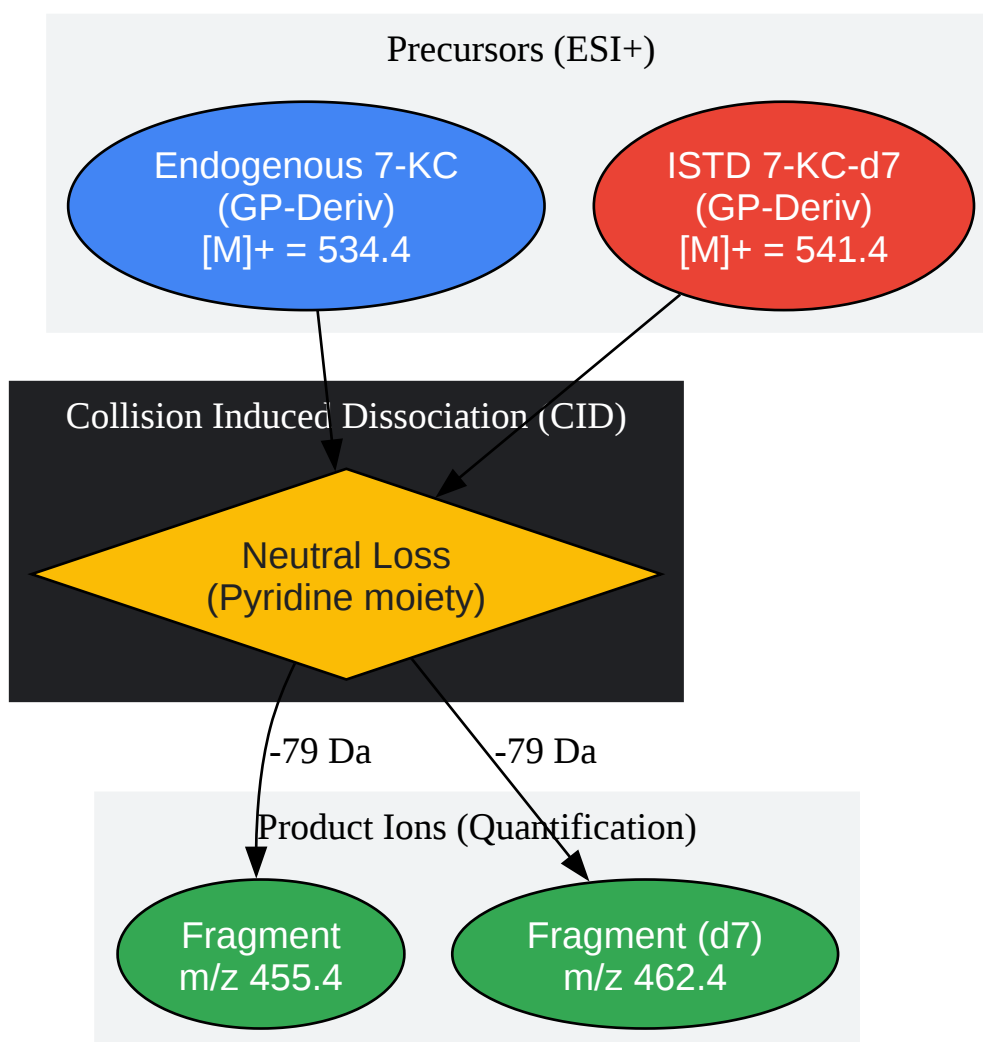
- Derivatization (Choose based on MS platform)

Platform	Reagent	Conditions	Target Analyte
LC-MS/MS	Girard P Reagent (GP)	150 mM GP in methanol/acetic acid; 1h @ RT	Hydrazone derivative (Enhances ESI+ signal)
GC-MS	MSTFA + 1% TMCS	60°C for 30 mins	TMS-Ether derivative

- Data Acquisition (LC-MS/MS Example)
 - Column: C18 Reverse Phase (e.g., Kinetex 2.6µm).[1]
 - Mobile Phase: Gradient of Water/Methanol with 0.1% Formic Acid.[1]
 - MRM Transitions:
 - Analyte (7-KC-GP):m/z 534.4
455.4[1]
 - ISTD (7-KC-d7-GP):m/z 541.4
462.4[1]
 - QC Check (Intact Acetate): Monitor m/z corresponding to unhydrolyzed acetate (if underivatized) or lack of GP-derivatization efficiency.

Mass Spectrometry Visualization

The following diagram illustrates the fragmentation logic used to distinguish the Deuterated Standard from the Endogenous Analyte.



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Figure 2: MRM Transition Logic for Girard P derivatized samples. The d7-isotope shift is retained in the product ion, ensuring specificity.

Storage and Handling

- Primary Hazard: 7-Ketocholesterol derivatives are prone to autoxidation (artifact formation).
[1]
- Storage: Powder form at -20°C. Solutions should be stored in amber glass vials with PTFE-lined caps, under Argon gas.

- Solvent Compatibility: Avoid storing in protic solvents (methanol/ethanol) for long periods due to potential transesterification or acetal formation.[1] Chloroform or Ethyl Acetate is preferred for stock solutions.[1]

References

- Santa Cruz Biotechnology. **7-Oxo Cholesterol-d7 3-Acetate** Product Data Sheet. CAS 809-51-8.[1][3]
- Griffiths, W. J., & Wang, Y. (2020).[1] "Analysis of oxysterols by electrospray tandem mass spectrometry." Journal of Lipid Research.[1][4][5]
- Helmschrodt, C., et al. (2013).[1] "Fast LC-MS/MS analysis of free oxysterols derived from reactive oxygen species in human plasma and carotid plaque." Clinica Chimica Acta.
- Bortolomeazzi, R., et al. (2025).[1] "Stability of Cholesterol, 7-Ketocholesterol and β -Sitosterol during Saponification." ResearchGate.[1][6]
- Cayman Chemical. 7-keto Cholesterol-d7 Product Information.

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Sources

- 1. 7-Oxocholesteryl acetate | C₂₉H₄₆O₃ | CID 101861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. scbt.com [scbt.com]
- 4. aqurbiosciences.com [aqurbiosciences.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]

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